

A Comprehensive Technical Guide to Calcium Diiodide Tetrahydrate (CAS: 13640-62-5)

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Compound of Interest

Compound Name: Calcium;diiodide;tetrahydrate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Calcium diiodide (CaI_2) is an ionic compound of calcium and iodine. The tetrahydrate form, with the chemical formula $\text{CaI}_2 \cdot 4\text{H}_2\text{O}$, is a stable hydrate of this salt. It serves as a soluble source of both calcium and iodide ions, making it a compound of interest in various chemical and biological research applications. This guide provides an in-depth overview of its properties, synthesis, and potential applications, with a focus on its relevance to drug development and cellular research.

Physicochemical Properties

Calcium diiodide tetrahydrate is a white to light yellow crystalline solid. It is deliquescent, meaning it has a strong tendency to absorb moisture from the air, and is highly soluble in water.

[1] Key quantitative properties are summarized in the table below.

Property	Value	Reference
CAS Number	13640-62-5	[1]
Molecular Formula	CaI ₂ ·4H ₂ O	
Molar Mass	365.95 g/mol	[1]
Appearance	White to light yellow crystalline solid	[1]
Solubility in Water	Highly soluble	[1]
Melting Point	779 °C (anhydrous)	[1]
Boiling Point	1100 °C (anhydrous)	[1]

Synthesis and Preparation

While direct synthesis of the anhydrous form can be achieved through the reaction of elemental calcium and iodine, the tetrahydrate is typically prepared from its higher hydrate or through an acid-base reaction followed by controlled dehydration.

Experimental Protocol: Preparation from Calcium Carbonate and Hydroiodic Acid

This protocol is adapted from the synthesis of the hexahydrate and incorporates principles of controlled dehydration.

Materials:

- Calcium Carbonate (CaCO₃)
- Hydroiodic Acid (HI), 57% aqueous solution
- Deionized Water
- Magnetic stirrer and stir bar
- Heating mantle

- Reaction flask
- Filtration apparatus (e.g., Büchner funnel)
- Controlled temperature oven or vacuum oven

Procedure:

- In a well-ventilated fume hood, slowly add a stoichiometric amount of calcium carbonate to a stirred solution of hydroiodic acid in a reaction flask. The reaction is exothermic and will produce carbon dioxide gas. $\text{CaCO}_3(\text{s}) + 2\text{HI}(\text{aq}) \rightarrow \text{CaI}_2(\text{aq}) + \text{H}_2\text{O}(\text{l}) + \text{CO}_2(\text{g})$ [\[1\]](#)
- Continue stirring until the effervescence ceases, indicating the completion of the reaction.
- Gently heat the solution to remove any remaining dissolved CO_2 .
- Filter the resulting calcium iodide solution to remove any unreacted calcium carbonate or other insoluble impurities.
- Carefully evaporate the water from the filtrate by heating. The goal is to create a concentrated solution without overheating, which could lead to the formation of lower hydrates or the anhydrous salt.
- Cool the concentrated solution to room temperature (approximately 25°C) to allow for the crystallization of calcium iodide hydrates. Studies on the analogous calcium chloride system suggest that the tetrahydrate is a stable form at this temperature.
- Collect the crystals by filtration.
- To ensure the desired tetrahydrate form, the crystals can be gently dried in a controlled temperature oven. Based on thermogravimetric studies of similar halide hydrates, a temperature between 40°C and 60°C should be sufficient to remove excess surface moisture without driving off the waters of hydration of the tetrahydrate. The drying process should be monitored to prevent the formation of the dihydrate or monohydrate.

Applications in Research and Drug Development

Calcium diiodide tetrahydrate's primary utility in a research context stems from its ability to deliver iodide ions to biological systems. Iodide is an essential component of thyroid hormones and has been implicated in various cellular signaling pathways.

Role in Cellular Signaling

Iodide ions are actively transported into thyroid cells by the sodium-iodide symporter (NIS). Once inside the cell, iodide plays a crucial role in the synthesis of thyroid hormones, which regulate metabolism and development. Beyond its role in the thyroid, iodide has been shown to influence several key signaling pathways in other cell types. The presence of calcium ions in this compound is also significant, as calcium is a ubiquitous second messenger involved in a vast array of cellular processes, including the modulation of iodide transport.

The following diagrams illustrate the central role of iodide and related signaling pathways.

Figure 1: Iodide transport and thyroid hormone synthesis pathway.

Figure 2: Overview of signaling pathways influenced by iodide.

Experimental Protocols for In Vitro Research

The dual nature of calcium diiodide tetrahydrate as a source of both calcium and iodide ions makes it a valuable tool for studying their interplay in cellular processes.

Experimental Protocol: Investigation of Iodide and Calcium Effects on Iodide Transport in Thyroid Cells

This protocol is designed to assess how iodide uptake and efflux are modulated by calcium signaling in a thyroid cell line (e.g., FRTL-5).

Materials:

- FRTL-5 rat thyroid cell line
- Cell culture medium (e.g., Coon's modified Ham's F-12) supplemented with appropriate growth factors and serum
- Calcium diiodide tetrahydrate ($\text{CaI}_2 \cdot 4\text{H}_2\text{O}$)

- Sodium iodide (NaI) as a control
- Calcium ionophore (e.g., A23187)
- Radioisotope of iodine (e.g., Na¹²⁵I) for tracer studies
- Hanks' Balanced Salt Solution (HBSS)
- Scintillation counter and vials
- Multi-well cell culture plates

Experimental Workflow:

Figure 3: Experimental workflow for iodide transport assays.

Procedure:

- Cell Culture: Plate FRTL-5 cells in multi-well plates and culture until they reach confluence.
- Pre-incubation: Prior to the assay, wash the cells and pre-incubate them in an iodide-free medium to deplete intracellular iodide stores.
- Iodide Uptake Assay:
 - Prepare treatment solutions containing calcium diiodide tetrahydrate at various concentrations. Include controls with sodium iodide (to isolate the effect of the iodide ion) and a calcium ionophore like A23187 (to mimic an increase in intracellular calcium).
 - Add the treatment solutions to the respective wells, followed by the addition of a known amount of Na¹²⁵I as a tracer.
 - Incubate for a specified time (e.g., 30-60 minutes) at 37°C.
 - Terminate the uptake by rapidly washing the cells with ice-cold HBSS.
 - Lyse the cells and measure the intracellular radioactivity using a scintillation counter.
- Iodide Efflux Assay:

- Load the cells with Na^{125}I by incubating them in a medium containing the tracer.
- Wash the cells to remove the extracellular tracer.
- Add the treatment solutions (as in the uptake assay).
- At various time points, collect the extracellular medium to measure the amount of iodide that has effluxed from the cells.
- At the end of the experiment, lyse the cells to determine the remaining intracellular radioactivity.
- Data Analysis: Calculate the rates of iodide uptake and efflux for each treatment condition. Compare the effects of calcium diiodide tetrahydrate with the controls to determine the specific roles of iodide and calcium in modulating iodide transport.

Safety and Handling

Calcium diiodide tetrahydrate is a hygroscopic and light-sensitive compound. It should be stored in a tightly sealed container in a cool, dry, and dark place. As with all chemicals, appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling this compound. Consult the Safety Data Sheet (SDS) for detailed safety information.

Conclusion

Calcium diiodide tetrahydrate is a valuable reagent for researchers in chemistry, biology, and pharmacology. Its ability to provide both calcium and iodide ions makes it particularly useful for investigating the intricate roles of these ions in cellular signaling and transport processes. The protocols and information provided in this guide offer a solid foundation for utilizing this compound in a research setting.

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References

- 1. Calcium iodide - Wikipedia [en.wikipedia.org]
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